

# Comparative Analysis of o-Phenanthroline-d8 from Different Suppliers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: o-Phenanthroline-d8

Cat. No.: B1601435

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **o-Phenanthroline-d8** from various suppliers. The objective is to offer a scientific basis for selecting the most suitable product for research and development purposes, with a focus on purity, isotopic enrichment, and overall quality. The data presented herein is a synthesis of typical specifications offered by major chemical suppliers and is intended to be representative. For lot-specific data, always refer to the Certificate of Analysis (CoA) provided by the supplier.

## Introduction to o-Phenanthroline-d8

**o-Phenanthroline-d8** is the deuterated analog of o-Phenanthroline, a heterocyclic organic compound widely used as a chelating agent and in various chemical analyses. The replacement of hydrogen atoms with deuterium isotopes makes it a valuable internal standard in mass spectrometry-based quantitative analysis, offering a distinct mass shift from its non-deuterated counterpart.<sup>[1]</sup> The quality of **o-Phenanthroline-d8** is critical for the accuracy and reproducibility of experimental results. Key quality attributes include chemical purity, isotopic enrichment, and the presence of residual impurities.

## Comparative Data

The following tables summarize the typical product specifications for **o-Phenanthroline-d8** available from three representative suppliers.

Table 1: General Product Specifications

Parameter	Supplier A	Supplier B	Supplier C
CAS Number	90412-47-8	90412-47-8	90412-47-8
Molecular Formula	C <sub>12</sub> D <sub>8</sub> N <sub>2</sub>	C <sub>12</sub> D <sub>8</sub> N <sub>2</sub>	C <sub>12</sub> D <sub>8</sub> N <sub>2</sub>
Molecular Weight	188.25	188.25	188.25
Appearance	White to off-white solid	White crystalline powder	White solid
Melting Point	114-117 °C	115-118 °C	114-116 °C

Table 2: Quality and Purity Specifications

Parameter	Supplier A	Supplier B	Supplier C
Chemical Purity (by HPLC)	≥99.0%	≥98.5%	≥99.5%
Isotopic Purity (Atom % D)	≥98.0%	≥97.0%	≥99.0%
Isotopic Enrichment (d8)	>99%	>98%	>99.5%
Residual Solvents (by GC-HS)	<0.1%	<0.5%	<0.05%
Water Content (by Karl Fischer)	<0.2%	<0.5%	<0.1%

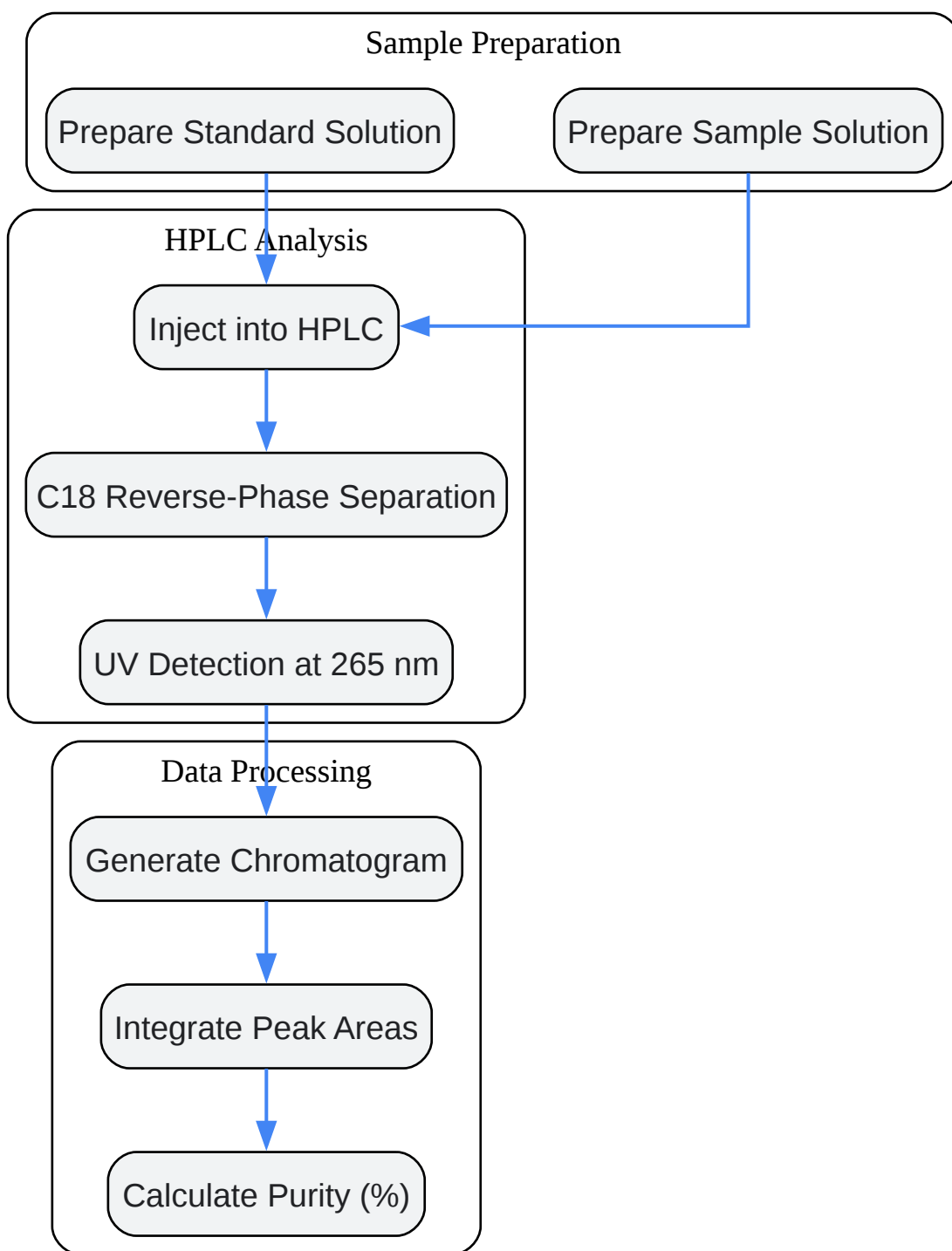
## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparative data tables.

## Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of **o-Phenanthroline-d8** by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 265 nm.
- Procedure:
  - Prepare a standard solution of **o-Phenanthroline-d8** at a known concentration in the mobile phase.
  - Prepare a sample solution of the supplier's **o-Phenanthroline-d8** at the same concentration.
  - Inject the standard and sample solutions into the HPLC system.
  - The purity is calculated by the area percentage of the main peak in the chromatogram.



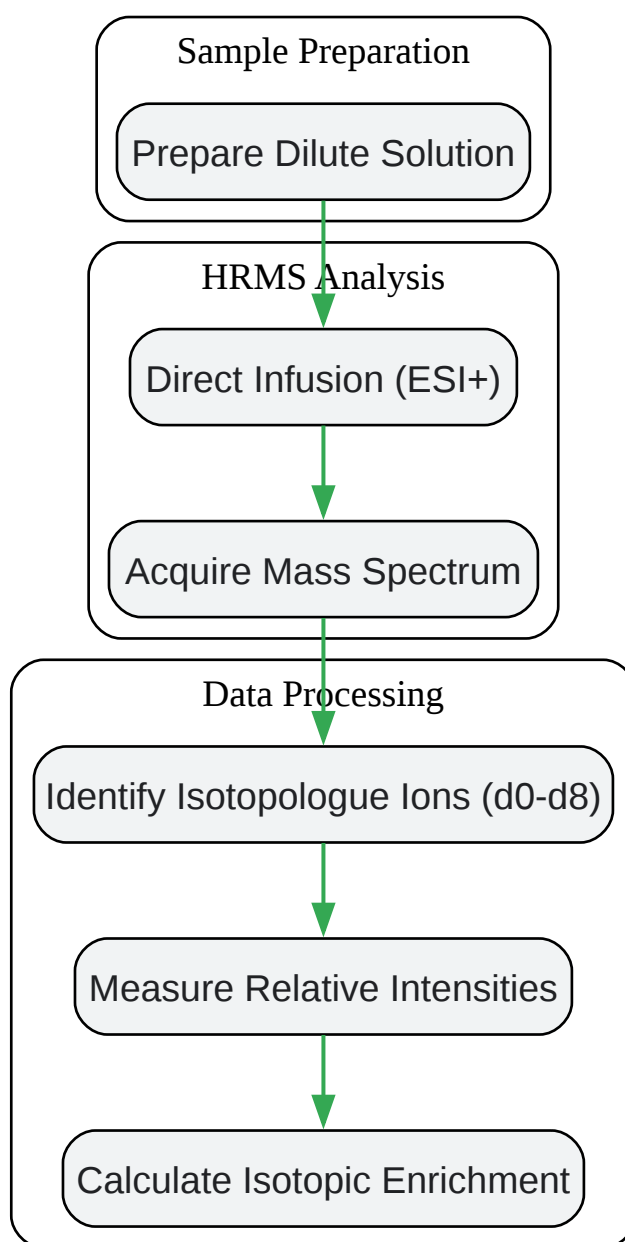
[Click to download full resolution via product page](#)

### HPLC Purity Analysis Workflow

## Determination of Isotopic Purity by High-Resolution Mass Spectrometry (HRMS)

This method is used to determine the isotopic enrichment of deuterium in **o-Phenanthroline-d8**.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Procedure:
  - Prepare a dilute solution of the **o-Phenanthroline-d8** sample in a suitable solvent (e.g., methanol).
  - Infuse the sample directly into the ESI source.
  - Acquire the mass spectrum in the positive ion mode, focusing on the  $m/z$  range of the molecular ion  $[M+H]^+$ .
  - Determine the relative intensities of the ion corresponding to the fully deuterated species (d8) and any less-deuterated species (d0 to d7).
  - The isotopic purity (atom % D) is calculated based on the weighted average of the deuterium content across all observed species.



[Click to download full resolution via product page](#)

### Isotopic Purity Analysis by HRMS

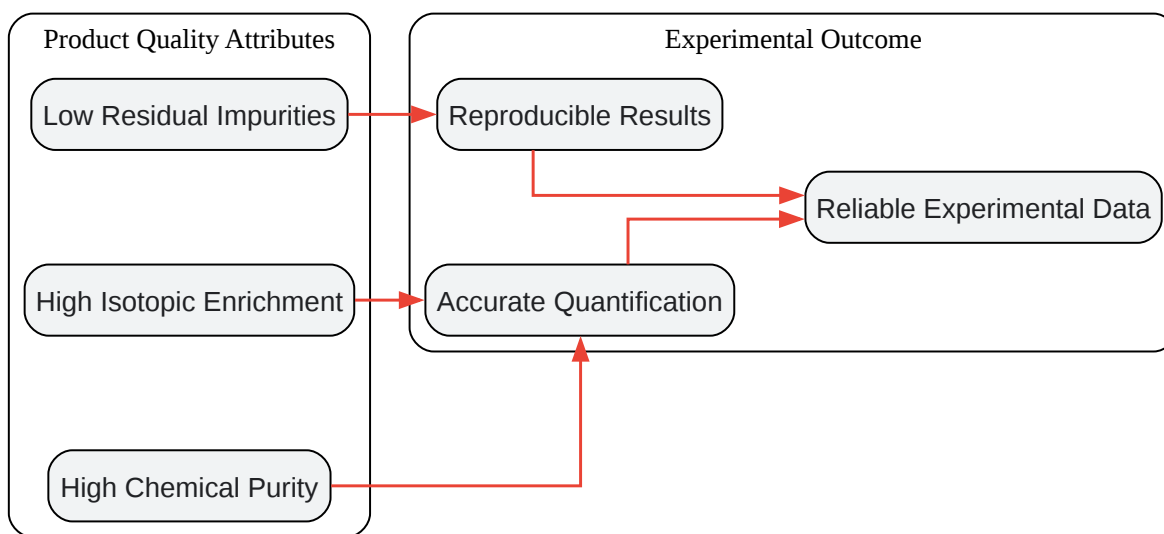
## Determination of Isotopic Enrichment by Nuclear Magnetic Resonance ( $^1\text{H}$ NMR) Spectroscopy

This method provides information on the degree of deuteration at specific positions in the molecule by observing the residual proton signals.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:
  - Accurately weigh a known amount of the **o-Phenanthroline-d8** sample and a suitable internal standard (e.g., maleic acid) into an NMR tube.
  - Dissolve the mixture in a known volume of a deuterated solvent (e.g., DMSO-d6).
  - Acquire the  $^1\text{H}$  NMR spectrum.
  - Integrate the signals corresponding to the residual protons on the o-phenanthroline skeleton and the signal of the internal standard.
  - The percentage of deuteration at each position can be calculated by comparing the integrals of the residual proton signals to the integral of the internal standard of known concentration.

## Signaling Pathways and Logical Relationships

The quality of **o-Phenanthroline-d8** directly impacts its primary application as an internal standard in quantitative mass spectrometry. The logical relationship between product quality and experimental outcome is illustrated below.



[Click to download full resolution via product page](#)

### Impact of Product Quality on Experimental Outcome

## Conclusion

The selection of **o-Phenanthroline-d8** should be based on a thorough evaluation of the supplier's specifications and the requirements of the intended application. For sensitive quantitative assays, a product with high chemical purity ( $\geq 99\%$ ) and high isotopic enrichment ( $\geq 98$  atom % D) is recommended to ensure the accuracy and reliability of the results. It is crucial to request and review the batch-specific Certificate of Analysis before purchase to confirm that the product meets the necessary quality standards.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [Comparative Analysis of o-Phenanthroline-d8 from Different Suppliers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601435#comparative-analysis-of-o-phenanthroline-d8-from-different-suppliers]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)